

CHIR-124: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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Introduction

CHIR-124 is a potent and highly selective small molecule inhibitor of Checkpoint Kinase 1 (Chk1), a critical component of the DNA damage response (DDR) pathway.^{[1][2]} As many cancer cells exhibit a defective G1 checkpoint, often due to p53 mutations, they become heavily reliant on the S and G2-M checkpoints, which are regulated by Chk1, to repair DNA damage before entering mitosis.^[1] Inhibition of Chk1 by CHIR-124 abrogates these checkpoints, leading to mitotic catastrophe and apoptosis in cancer cells, particularly in combination with DNA-damaging chemotherapeutic agents.^[1] This technical guide provides an in-depth overview of the discovery, mechanism of action, and synthesis of CHIR-124.

Discovery and Preclinical Evaluation

CHIR-124, chemically identified as (S)-3-(1H-benzo[d]imidazol-2-yl)-6-chloro-4-(quinuclidin-3-ylamino)quinolin-2(1H)-one, is a quinolone-based compound.^[1] Its discovery was part of a focused effort to identify novel Chk1 inhibitors with improved potency and selectivity over existing compounds.

Biochemical and Cellular Activity

CHIR-124 is a highly potent inhibitor of Chk1 with a reported IC₅₀ of 0.3 nM in cell-free assays. [1] It exhibits significant selectivity for Chk1 over other kinases, including Chk2 (2000-fold selectivity), CDK2/4, and Cdc2 (500- to 5000-fold less active). However, it also shows potent activity against PDGFR and Flt3.

Target	IC ₅₀ (nM)	Selectivity vs. Chk1
Chk1	0.3	1x
Chk2	700	~2333x
PDGFR	6.6	~22x
Flt3	5.8	~19x
CDK2/cyclin A	190	~633x
cdc2/cyclin B	510	~1700x
CDK4/cyclin D	2100	~7000x

Synergy with Chemotherapeutic Agents

A key feature of CHIR-124 is its synergistic effect with topoisomerase I poisons, such as camptothecin and its active metabolite SN-38.[1] This synergy is particularly pronounced in cancer cell lines with mutant or null p53.[1] CHIR-124 has been shown to abrogate the SN-38-induced S and G2-M checkpoints, leading to enhanced apoptosis.[1]

Cell Line	p53 Status	Chemotherapeutic Agent	Effect with CHIR-124
MDA-MB-435 (Breast)	Mutant	SN-38	Synergistic Growth Inhibition, Potentiated Apoptosis
SW-620 (Colon)	Mutant	Camptothecin, SN-38	Synergistic Growth Inhibition
Colo205 (Colon)	Mutant	Camptothecin, SN-38	Synergistic Growth Inhibition

Experimental Protocols

Chk1 Kinase Assay

The inhibitory activity of CHIR-124 against Chk1 was determined using a radioactive kinase assay. The kinase domain of Chk1 was expressed in Sf9 insect cells. A biotinylated cdc25c peptide was used as the substrate. The assay was performed in a buffer containing 30 mM Tris-HCl (pH 7.5), 10 mM MgCl₂, 2 mM DTT, 4 mM EDTA, 25 mM β -glycerophosphate, 5 mM MnCl₂, 0.01% bovine serum albumin, 1.35 nM Chk1 kinase domain, 0.5 μ M peptide substrate, 1 μ M unlabeled ATP, and 5 nM ³³P- γ -labeled ATP. The reaction mixture was incubated, and the transfer of the radiolabeled phosphate to the peptide substrate was measured to determine kinase activity.

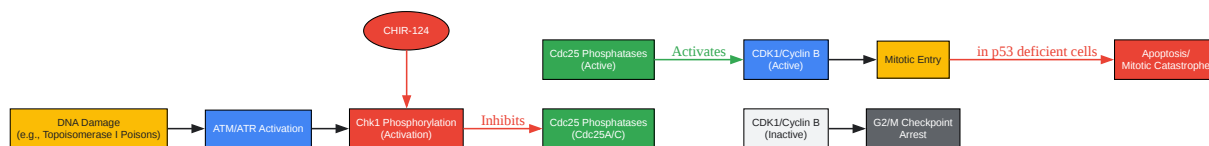
Cell Cycle Analysis

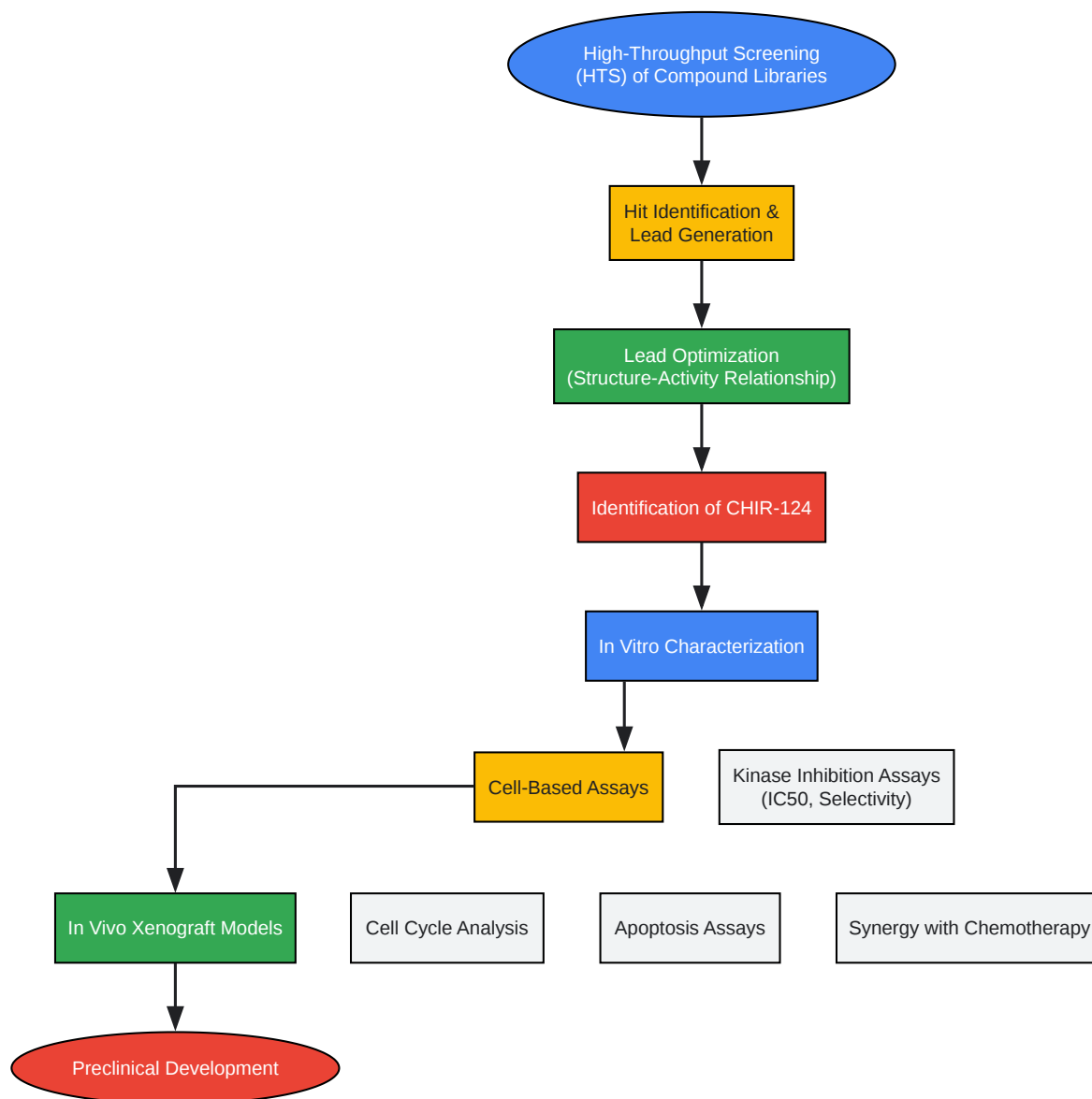
Human tumor cell lines, such as MDA-MB-435, were treated with a topoisomerase I poison (e.g., SN-38) in the presence or absence of CHIR-124. Cells were then harvested, fixed, and stained with a fluorescent DNA intercalating agent (e.g., propidium iodide). The DNA content of the cells was analyzed by flow cytometry to determine the percentage of cells in different phases of the cell cycle (G1, S, G2-M). Abrogation of the G2-M checkpoint was observed as a decrease in the percentage of cells in the G2-M phase and an increase in apoptosis or entry into a subsequent aberrant mitosis.

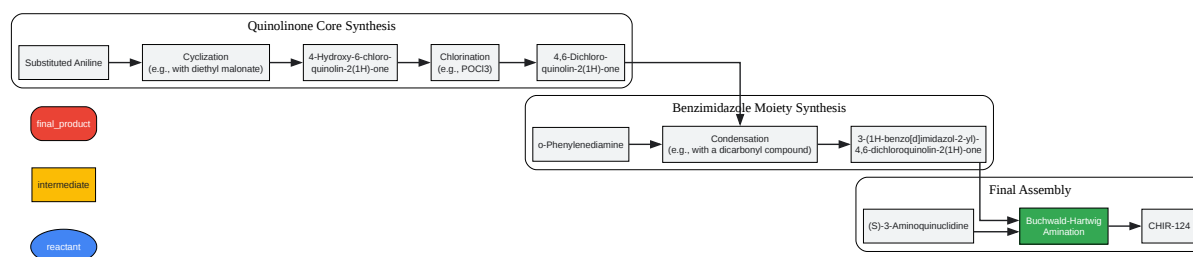
In Vivo Antitumor Activity

The in vivo efficacy of CHIR-124 in combination with chemotherapy was evaluated in xenograft models. For example, MDA-MB-435 human breast cancer cells were implanted into the mammary fat pads of immunodeficient mice. Once tumors were established, mice were treated with vehicle, irinotecan (a prodrug of SN-38) alone, CHIR-124 alone, or a combination of irinotecan and CHIR-124. Tumor growth was monitored over time to assess the antitumor effects of the different treatment regimens. CHIR-124 was typically administered orally.

Signaling Pathway and Discovery Workflow







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References

- 1. CHIR-124, a novel potent inhibitor of Chk1, potentiates the cytotoxicity of topoisomerase I poisons in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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